

# Application Note: Preparation of Glutaminase C-IN-1 Stock Solution

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## Compound of Interest

Compound Name: Glutaminase C-IN-1

Cat. No.: B1671598

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Glutaminase C-IN-1** (also known as Compound 968) is a potent and selective allosteric inhibitor of Glutaminase C (GAC), an isoform of kidney-type glutaminase (GLS1).<sup>[1][2][3][4][5]</sup> GAC is a critical enzyme in cancer metabolism, catalyzing the conversion of glutamine to glutamate, which fuels the TCA cycle and supports biosynthetic pathways necessary for rapid cell proliferation.<sup>[4][5]</sup> By inhibiting GAC, **Glutaminase C-IN-1** effectively blocks glutamine metabolism in transformed cells, leading to the inhibition of cancer cell growth.<sup>[1][2][6]</sup> Accurate and consistent preparation of a stable stock solution is the first critical step for reliable in vitro and in vivo experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **Glutaminase C-IN-1** stock solutions.

## Quantitative Data Summary

The key chemical and physical properties of **Glutaminase C-IN-1** are summarized below.

Table 1: Chemical Properties of **Glutaminase C-IN-1**

Property	Value	Reference
Molecular Weight	475.42 g/mol	[1][6]
Formula	C <sub>27</sub> H <sub>27</sub> BrN <sub>2</sub> O	[1][6]
CAS Number	311795-38-7	[1][6]
Appearance	Solid powder	
Solubility	DMSO: ≥25 mg/mL (≥52.59 mM)	[1][6]
Water: Insoluble	[6]	
Ethanol: Insoluble	[6]	

Table 2: Stock Solution Preparation Guide (for DMSO)

This table provides the required volume of DMSO to add to a specific mass of **Glutaminase C-IN-1** powder to achieve common stock concentrations.

Mass of Compound	1 mM	5 mM	10 mM	50 mM
1 mg	2.1034 mL	420.7 µL	210.3 µL	42.1 µL
5 mg	10.517 mL	2.1034 mL	1.0517 mL	210.3 µL
10 mg	21.034 mL	4.2068 mL	2.1034 mL	420.7 µL

Calculations are based on a molecular weight of 475.42 g/mol .

## Experimental Protocol: Stock Solution Preparation

This protocol details the steps for reconstituting solid **Glutaminase C-IN-1** in Dimethyl Sulfoxide (DMSO).

### 2.1 Materials and Equipment

- **Glutaminase C-IN-1** (solid powder)

- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated precision balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, recommended)
- Water bath set to 37°C (optional, recommended)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

## 2.2 Safety Precautions

- Handle **Glutaminase C-IN-1** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid inhalation, ingestion, or direct contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling. [\[7\]](#)

## 2.3 Step-by-Step Reconstitution Protocol

- **Equilibration:** Allow the vial of **Glutaminase C-IN-1** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a precision balance. Carefully weigh the desired amount of **Glutaminase C-IN-1** powder into the tube.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of fresh, anhydrous DMSO to the powder (refer to Table 2). It is crucial to use fresh DMSO, as absorbed moisture can significantly reduce the compound's solubility. [\[6\]](#)

- Dissolution:
  - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
  - Visually inspect the solution for any undissolved particulates.
  - If particulates remain, sonicate the solution in an ultrasonic bath for 5-10 minutes.[\[1\]](#)
  - Gentle warming in a 37°C water bath for 5-10 minutes can also aid dissolution.[\[1\]](#)
- Final Check: Once fully dissolved, the stock solution should be a clear, homogenous liquid.

## 2.4 Storage and Stability

Proper storage is essential to maintain the integrity and activity of the **Glutaminase C-IN-1** stock solution.

- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile tubes.[\[6\]](#)
- Long-Term Storage: Store aliquots at -80°C. The solution is stable for up to one year at this temperature.[\[2\]](#)[\[6\]](#)
- Short-Term Storage: For frequent use, aliquots can be stored at -20°C for up to one month.[\[1\]](#)[\[6\]](#)
- Labeling: Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent used.

## 2.5 Protocol for Dilution into Aqueous Media

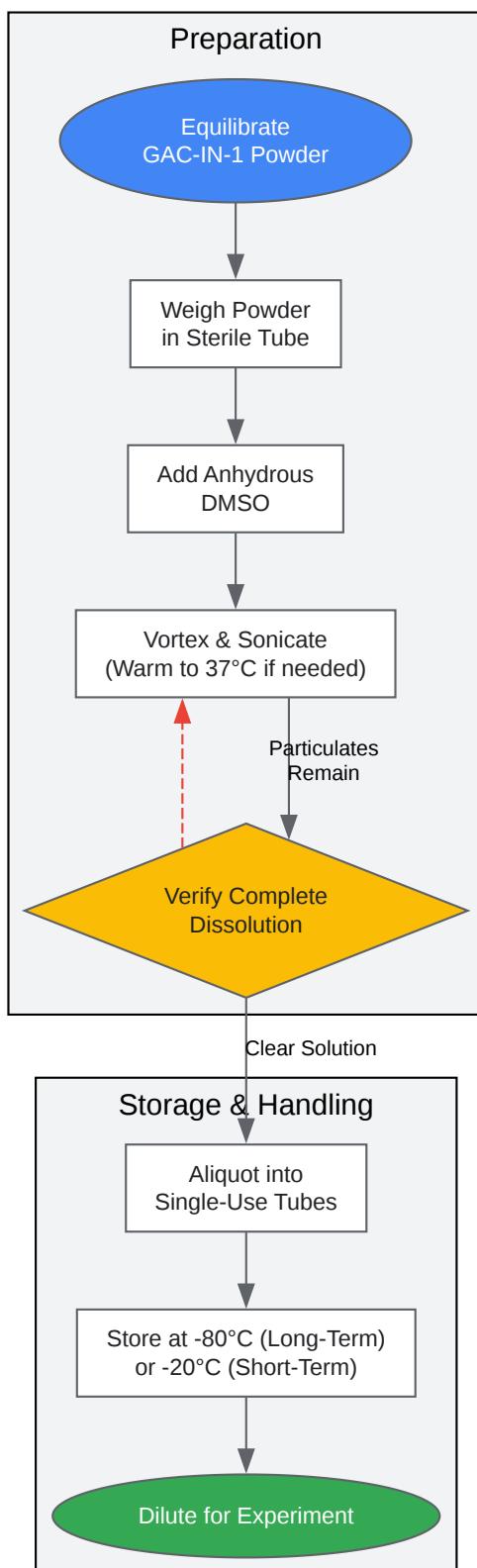
**Glutaminase C-IN-1** is insoluble in aqueous solutions and may precipitate when a concentrated DMSO stock is diluted directly into cell culture medium or buffer.[\[6\]](#)

- Intermediate Dilution: It is highly recommended to perform one or more intermediate dilutions of the stock solution in DMSO before adding it to the final aqueous medium.[\[8\]](#)

- Pre-warming: Gently warm both the inhibitor stock aliquot and the cell culture medium/buffer to 37°C before mixing to minimize precipitation.[\[8\]](#)
- Final Addition: While gently vortexing or swirling the aqueous medium, add the final diluted inhibitor drop-wise to ensure rapid and even dispersal.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the experimental medium is low (typically <0.5%) to avoid solvent-induced cellular toxicity.

## Visualized Workflow and Signaling Pathway

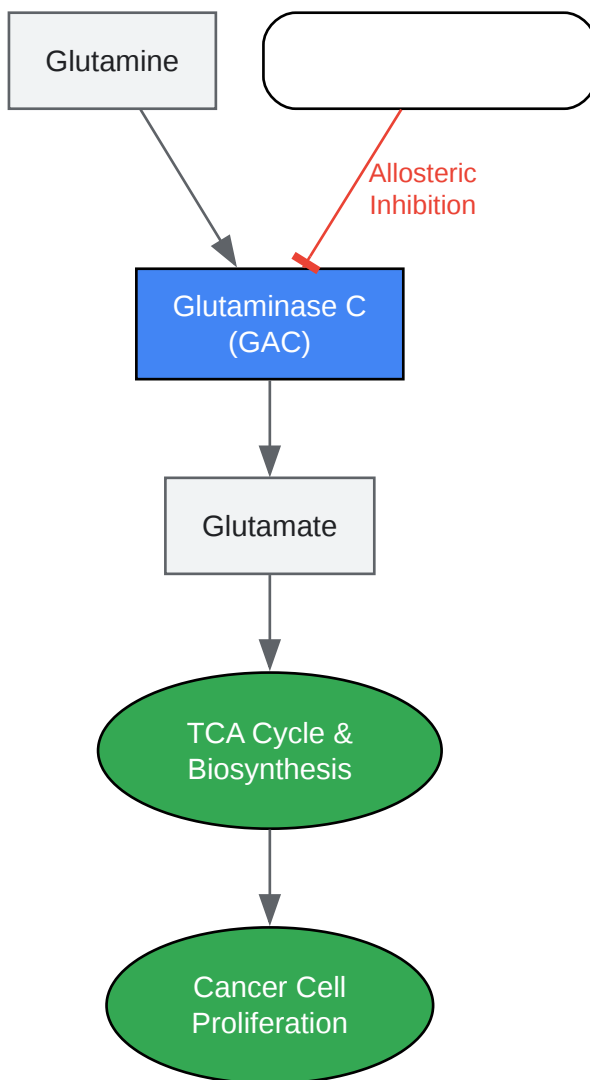
Diagram 1: Workflow for GAC-IN-1 Stock Solution Preparation



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Caption: Workflow for preparing and storing **Glutaminase C-IN-1** stock solution.

Diagram 2: Simplified GAC Signaling Pathway and Inhibition



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Caption: Inhibition of the GAC pathway by **Glutaminase C-IN-1**.

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